

Technical Guide: 4-Benzylthiomorpholine 1,1-Dioxide (CAS 26475-66-1)

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Compound of Interest

Compound Name: 4-Benzylthiomorpholine 1,1-Dioxide

Cat. No.: B1267384

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for **4-Benzylthiomorpholine 1,1-Dioxide**. The toxicological properties of this chemical have not been fully investigated. All handling and experimental procedures should be conducted with appropriate caution and in accordance with laboratory safety protocols.

Chemical and Physical Properties

4-Benzylthiomorpholine 1,1-Dioxide is a heterocyclic compound. The following table summarizes its key physical and chemical properties based on available data.

Property	Value	Reference
CAS Number	26475-66-1	[1][2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S	[1][2]
Molecular Weight	225.31 g/mol	[2]
IUPAC Name	4-benzyl-1λ ⁶ -thiomorpholine-1,1-dione	[2]
Synonyms	4-(Phenylmethyl)thiomorpholine 1,1-dioxide	ChemScene
Physical State	Solid, White to Almost white powder to crystal	TCI
Purity	>98.0% (GC)	TCI
Solubility	Soluble in Acetone	TCI

Safety and Toxicological Data

Comprehensive toxicological data for **4-Benzylthiomorpholine 1,1-Dioxide** is limited. Safety Data Sheets (SDS) from various suppliers indicate that the toxicological properties have not been fully investigated.[1] The available GHS hazard classifications are provided below.

Hazard Class	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation
Serious eye damage/eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation

Source: ChemScene

Handling Precautions:

Due to the lack of extensive safety data, the following general precautions are recommended:

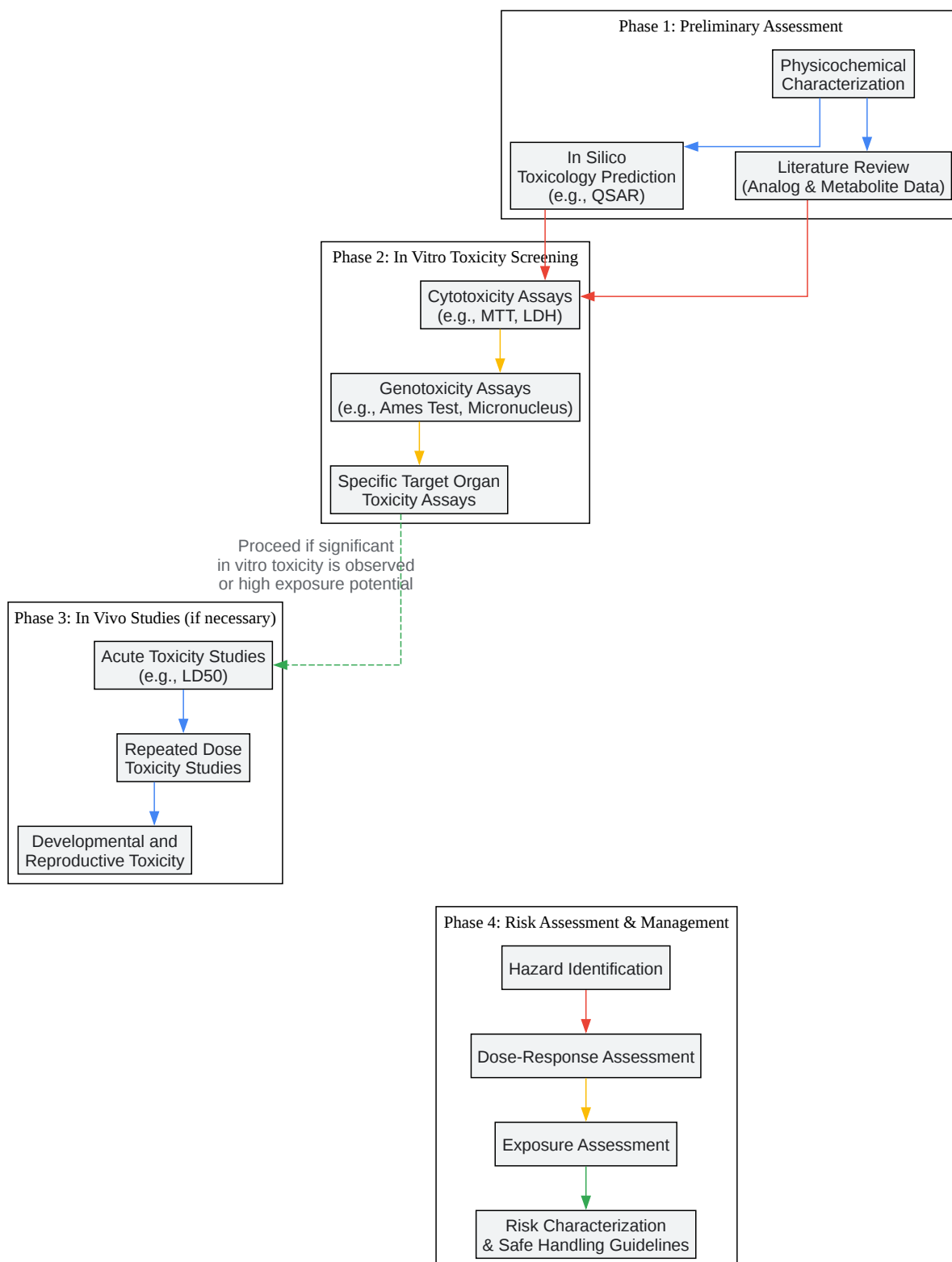
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Experimental Protocols

Detailed experimental protocols involving **4-Benzylthiomorpholine 1,1-Dioxide** are not readily available in the public domain. One supplier notes its potential use in toxicological studies of sulfur-containing compounds, but does not provide specific methodologies.

Logical Workflow for Chemical Safety Assessment

Given the limited toxicological information for **4-Benzylthiomorpholine 1,1-Dioxide**, a structured approach to assess its safety is necessary for any research or development application. The following diagram illustrates a general workflow for such an assessment.



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Caption: General workflow for assessing the safety of a chemical with limited toxicological data.

Signaling Pathways

There is no information available in the reviewed literature regarding the interaction of **4-Benzylthiomorpholine 1,1-Dioxide** with any biological signaling pathways.

Conclusion

4-Benzylthiomorpholine 1,1-Dioxide is a commercially available compound with well-defined chemical and physical properties. However, there is a significant lack of comprehensive toxicological data. The available information suggests that it should be handled with care, assuming it to be harmful if swallowed and an irritant to the skin, eyes, and respiratory system. Any research or development involving this compound should be preceded by a thorough safety assessment, potentially following the general workflow outlined above. Further investigation into its biological activity and toxicological profile is warranted to enable its safe and effective use.

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References

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